

# 4-Fluoro-2-methylbenzenesulfonyl chloride material safety data sheet (MSDS)

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

**Compound Name:** 4-Fluoro-2-methylbenzenesulfonyl chloride

**Cat. No.:** B1303445

[Get Quote](#)

An In-depth Technical Guide to the Material Safety Data Sheet for **4-Fluoro-2-methylbenzenesulfonyl Chloride**

This technical guide provides a comprehensive overview of the safety, handling, and properties of **4-Fluoro-2-methylbenzenesulfonyl chloride**, designed for researchers, scientists, and professionals in drug development. All data is collated from official Safety Data Sheets (SDS) and presented in a structured format for clarity and ease of use.

## Chemical Identification and Properties

**4-Fluoro-2-methylbenzenesulfonyl chloride** is a corrosive organic compound used as a reagent in chemical synthesis.<sup>[1]</sup> Accurate identification is critical for safety and experimental success.

Table 1: Chemical Identifiers

Identifier	Value
IUPAC Name	<b>4-fluoro-2-methylbenzene-1-sulfonyl chloride</b>
CAS Number	7079-48-3 <a href="#">[1]</a>
Molecular Formula	C <sub>7</sub> H <sub>6</sub> ClFO <sub>2</sub> S <a href="#">[1]</a>
Molecular Weight	208.64 g/mol <a href="#">[1]</a>
Synonyms	4-Fluoro-o-toluenesulfonyl chloride, 2-(Chlorosulphonyl)-5-fluorotoluene <a href="#">[2]</a>
InChI Key	XLPGWKNCWMFHOD-UHFFFAOYSA-N

| Canonical SMILES | Cc1cc(F)ccc1S(Cl)(=O)=O |

Table 2: Physical and Chemical Properties

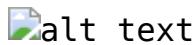
Property	Value
Physical State	Liquid <a href="#">[2]</a>
Color	Colorless to Yellow <a href="#">[2]</a>
Boiling Point	245-246 °C <a href="#">[1]</a>
Density	1.433 g/mL at 25 °C <a href="#">[1]</a>
Refractive Index	n <sub>20/D</sub> 1.5370
Flash Point	>110 °C (>230 °F) - closed cup <a href="#">[2]</a>

| Sensitivity | Moisture Sensitive[\[2\]](#) |

## Hazard Identification and Safety

This chemical is classified as corrosive and requires stringent safety measures during handling.

Table 3: GHS Hazard Classification | | | --- | --- | | Pictogram |



GHS05 || Signal Word | Danger || Hazard Statements | H314: Causes severe skin burns and eye damage. || Precautionary Statements | P260, P264, P280, P301+P330+P331, P303+P361+P353, P304+P340, P305+P351+P338, P310, P363, P405, P501[3] || Hazard Class | 8[2] || Packing Group | II[2] || WGK Germany | 3 |

## Safe Handling and Emergency Protocols

Adherence to established protocols is mandatory to ensure personnel safety and minimize environmental impact.

### First Aid Measures

Immediate action is required in case of exposure.

Table 4: First Aid Protocols

Exposure Route	Protocol
Inhalation	<b>Remove person to fresh air and keep comfortable for breathing. Immediately call a POISON CENTER or doctor. If breathing is difficult, give oxygen.[3][4]</b>
Skin Contact	Take off immediately all contaminated clothing. Rinse skin with water/shower for at least 15 minutes. Immediately call a POISON CENTER or doctor.[3][4][5]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes. Immediately call a POISON CENTER or doctor. [3][4][5]

| Ingestion | Rinse mouth. Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Call a POISON CENTER or doctor immediately.[3][4][5] |

## Handling, Storage, and Personal Protection

Table 5: Handling and Storage Guidelines

Aspect	Recommendation
Handling	<b>Wear protective gloves, clothing, eye protection, and face protection. Do not breathe dust, fume, gas, mist, vapors, or spray. Handle in a well-ventilated place.</b> [3] [4]
Storage	Store locked up. Keep container tightly closed in a dry, cool, and well-ventilated place. Store under an inert atmosphere.[2][3]

| Incompatibilities | Strong oxidizing agents, strong bases, water.[6] |

Table 6: Recommended Personal Protective Equipment (PPE)

Protection Type	Specification
Eye/Face Protection	<b>Use chemical safety goggles and/or a face shield.</b>
Skin Protection	Wear chemically resistant gloves (e.g., Butyl rubber, Viton) and protective clothing.

| Respiratory Protection | Use a full-face respirator with a combination filter for organic vapor and acid gas (type ABEK) or a self-contained breathing apparatus (SCBA) for emergencies. |

## Accidental Release and Disposal Protocol

Methodology for Spill Containment and Cleanup:

- Evacuate: Immediately evacuate personnel from the spill area. Ensure adequate ventilation and remove all ignition sources.[3]

- Containment: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.
- Absorption: Cover the spill with a dry, inert material such as sand, earth, or vermiculite.
- Collection: Collect the absorbed material using spark-proof tools and place it in a suitable, closed container for disposal.[3]
- Decontamination: Clean the affected area thoroughly with a suitable solvent, followed by washing with soap and water.

**Waste Disposal:** Disposal must be conducted in accordance with local, regional, and national regulations. The material should be entrusted to a licensed waste disposal company.[4] Do not dispose of it into the environment.

## Stability and Reactivity

Understanding the chemical's stability is key to preventing hazardous situations.

Table 7: Stability and Reactivity Profile

Parameter	Description
Reactivity	<b>Reacts with water, generating heat and corrosive fumes.[6] Reaction with water on some metals can release flammable hydrogen gas.[6]</b>
Chemical Stability	Stable under recommended storage conditions (cool, dry, inert atmosphere).[6]
Conditions to Avoid	Exposure to moisture, heat, and incompatible materials.[7]
Incompatible Materials	Strong bases, strong oxidizing agents, water, alcohols, amines.

| Hazardous Decomposition | Thermal decomposition can produce toxic gases such as carbon oxides, sulfur oxides, hydrogen chloride, and hydrogen fluoride.[6][8] |

## Transport Information

Table 8: Transport Regulations

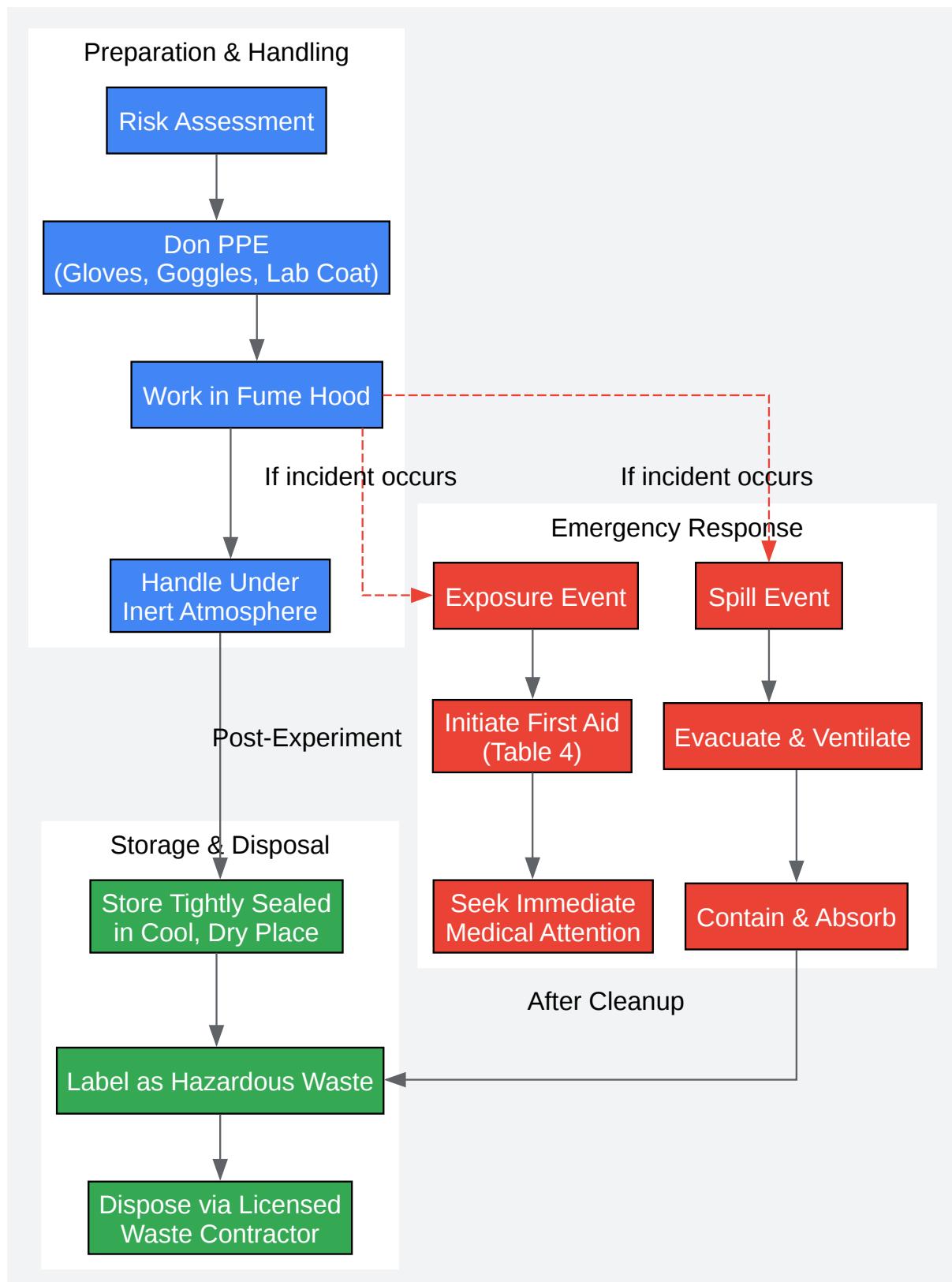
Regulation	Details
UN Number	<b>UN3265</b>
Proper Shipping Name	Corrosive liquid, acidic, organic, n.o.s. (4-Fluoro-2-methylbenzenesulfonyl chloride)
Transport Hazard Class	8

| Packing Group | II |

## Visualized Workflows and Relationships

### Safe Handling and Emergency Workflow

The following diagram illustrates the logical workflow for safely managing **4-Fluoro-2-methylbenzenesulfonyl chloride**, from initial preparation to emergency response.

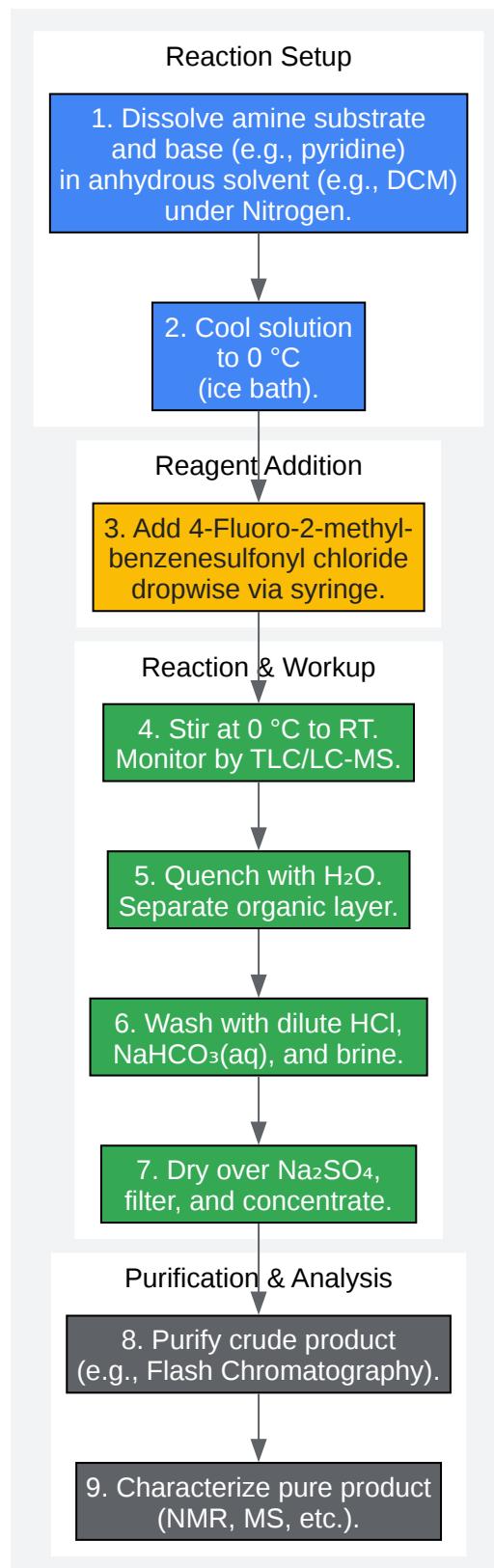


[Click to download full resolution via product page](#)

Caption: Workflow for safe handling and emergency response.

## General Sulfonamide Synthesis Protocol

This diagram shows a typical experimental workflow for using **4-Fluoro-2-methylbenzenesulfonyl chloride** to synthesize a sulfonamide, a common application in drug discovery.



[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. matrix.staging.1int.co.uk [matrix.staging.1int.co.uk]
- 2. 4-FLUORO-2-METHYLBENZENESULFONYL CHLORIDE CAS#: 7079-48-3 [amp.chemicalbook.com]
- 3. echemi.com [echemi.com]
- 4. tcichemicals.com [tcichemicals.com]
- 5. fishersci.ie [fishersci.ie]
- 6. synquestlabs.com [synquestlabs.com]
- 7. sigmaaldrich.com [sigmaaldrich.com]
- 8. fishersci.fi [fishersci.fi]
- To cite this document: BenchChem. [4-Fluoro-2-methylbenzenesulfonyl chloride material safety data sheet (MSDS)]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1303445#4-fluoro-2-methylbenzenesulfonyl-chloride-material-safety-data-sheet-msds>]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)